

# Benzyl chloride CAS number and molecular weight

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## Compound of Interest

Compound Name: Benzyl chloride

Cat. No.: B120561

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## An In-depth Technical Guide to Benzyl Chloride

This guide provides comprehensive information on **benzyl chloride**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical properties, synthesis, applications, and safety protocols.

### Core Chemical and Physical Properties

**Benzyl chloride**, also known as  $\alpha$ -chlorotoluene, is a colorless to pale yellow liquid with a pungent, aromatic odor.<sup>[1][2]</sup> It is a highly reactive organochlorine compound and a crucial building block in organic synthesis.<sup>[3]</sup> Its CAS number is 100-44-7, and its molecular weight is approximately 126.58 g/mol.<sup>[4][5]</sup>

Table 1: Chemical Identifiers for **Benzyl Chloride**

Identifier	Value	Reference
CAS Number	100-44-7	[1][4][6]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> Cl	[4][6]
Molecular Weight	126.58 g/mol	[4][5]
Alternate Names	(Chloromethyl)benzene, α-Chlorotoluene	[4][7]
InChI Key	KCXMKQUNVWSEMD-UHFFFAOYSA-N	[1][3]
SMILES	ClCc1ccccc1	[1][3]

Table 2: Physical and Chemical Properties of **Benzyl Chloride**

Property	Value	Reference
Appearance	Colorless to slightly yellow liquid	[1][2][3]
Odor	Pungent, aromatic, irritating	[2][8][9]
Density	1.100 g/cm <sup>3</sup> at 20 °C	[3][5]
Melting Point	-39 °C	[3][5]
Boiling Point	179 °C	[3]
Flash Point	67 °C (closed cup)	[5][10]
Solubility in water	0.49 g/L at 20 °C	[8]
Solubility in organic solvents	Freely soluble in ethanol, ether, chloroform, acetone	[3][8]
Vapor Pressure	1 mmHg at 20 °C	[3]

## Synthesis of Benzyl Chloride

The industrial production of **benzyl chloride** is primarily achieved through the gas-phase photochemical reaction of toluene with chlorine.[3] For laboratory-scale synthesis, a common method involves the reaction of benzyl alcohol with hydrochloric acid.[8][11]

This protocol is adapted from established laboratory procedures.[11][12]

Materials:

- Benzyl alcohol
- Concentrated hydrochloric acid (e.g., 10M or 12M)
- Hexanes (or other suitable organic solvent)
- 5% Sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous calcium chloride or magnesium sulfate

Procedure:

- In a suitable reaction vessel, combine benzyl alcohol and an excess of concentrated hydrochloric acid.[11] For example, 20.0 g of benzyl alcohol can be reacted with 60 mL of 12M HCl.[12]
- Slowly heat the mixture with stirring. The solution will become cloudy, and an oil will begin to separate.[12] Maintain the temperature at approximately 60-65 °C for a designated period (e.g., 20 minutes to 1.5 hours) to ensure the reaction goes to completion.[12]
- After heating, allow the mixture to cool to room temperature.
- Transfer the biphasic mixture to a separatory funnel. An organic solvent like hexanes can be used to aid the transfer.[12]
- Separate the lower aqueous layer and isolate the upper organic layer containing the crude **benzyl chloride**.

- Wash the organic layer sequentially with:
  - An equal volume of water.
  - An equal volume of 5% sodium bicarbonate solution to neutralize any remaining acid. Vent the separatory funnel frequently to release carbon dioxide gas produced.[\[13\]](#)
  - An equal volume of brine to remove residual water.[\[12\]](#)
- Dry the organic layer over an anhydrous drying agent such as calcium chloride or magnesium sulfate.[\[12\]](#)[\[13\]](#)
- Remove the solvent by distillation.[\[12\]](#) The final product can be further purified by vacuum distillation to yield pure **benzyl chloride**.[\[12\]](#)[\[13\]](#)

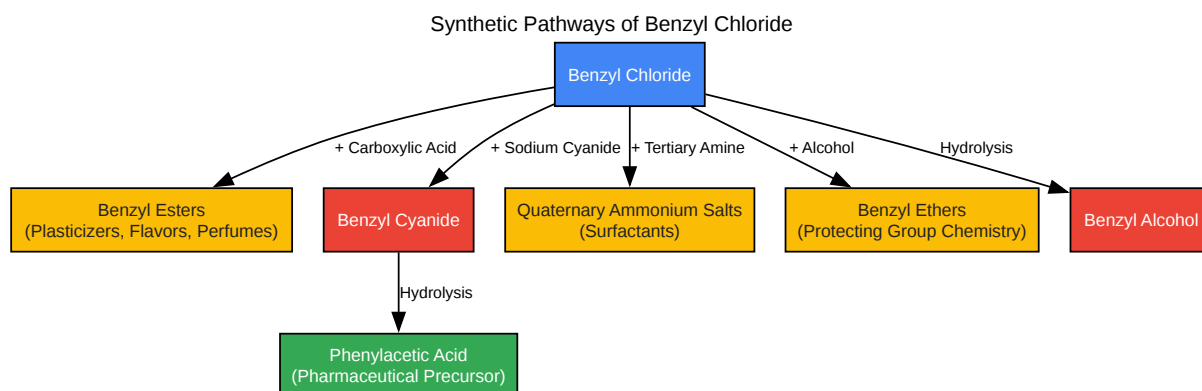
## Applications in Research and Drug Development

**Benzyl chloride** is a versatile reagent in organic synthesis, primarily used to introduce the benzyl protecting group to alcohols and carboxylic acids, forming benzyl ethers and benzyl esters, respectively.[\[3\]](#)[\[14\]](#) Its reactivity makes it a key intermediate in the synthesis of a wide array of compounds.[\[9\]](#)

### Key Applications:

- **Pharmaceutical Synthesis:** It serves as a critical building block for numerous Active Pharmaceutical Ingredients (APIs), including certain muscle relaxants, antihistamines, and antipsychotics.[\[14\]](#)[\[15\]](#)
- **Fine Chemicals:** It is a precursor for producing benzyl derivatives such as benzyl alcohol, benzyl cyanide (a precursor to phenylacetic acid), and various benzyl esters used as plasticizers, flavors, and fragrances.[\[3\]](#)[\[15\]](#)
- **Other Industries:** **Benzyl chloride** is also utilized in the manufacturing of dyes, pigments, agrochemicals (pesticides, herbicides), and quaternary ammonium salts used as surfactants.[\[3\]](#)[\[9\]](#)[\[15\]](#)

Below is a diagram illustrating the synthetic pathways starting from **benzyl chloride**.



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Caption: Synthetic pathways originating from **benzyl chloride**.

## Safety and Handling

**Benzyl chloride** is a hazardous substance that requires careful handling to minimize risks.

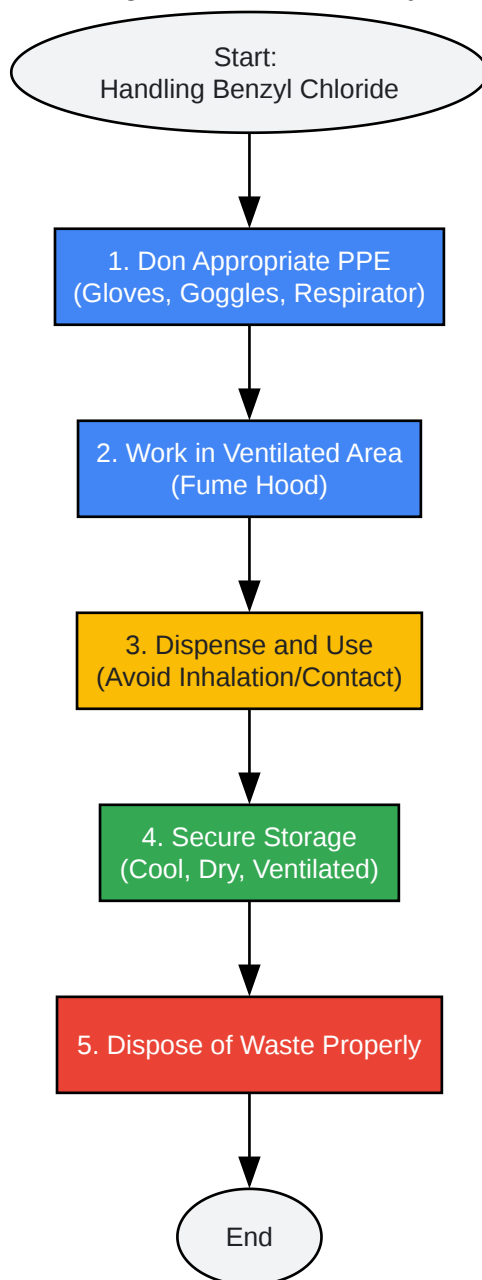
Table 3: Hazard Information for **Benzyl Chloride**

Hazard Type	Description	Reference
Acute Toxicity	Toxic by inhalation and skin absorption; harmful if swallowed.[2][16]	
Irritation	Causes severe irritation to the skin, eyes, and respiratory tract. It is a potent lachrymator (tear-inducing agent).[10][17][18]	
Corrosivity	Corrosive to metals and tissues.[2]	
Carcinogenicity	Classified as a substance that may cause cancer.[2][16]	
Flammability	Combustible liquid.[19]	

- Personal Protective Equipment (PPE): Always handle **benzyl chloride** in a well-ventilated area or under a chemical fume hood.[18] Essential PPE includes chemical-resistant gloves, safety goggles, a face shield, and appropriate respiratory protection.[17][18][19]
- Safe Handling: Avoid contact with skin, eyes, and clothing.[17] Prevent inhalation of vapor or mist.[17] Keep away from sources of ignition and take measures to prevent the buildup of electrostatic charge.[17]
- Storage: Store in a cool, dry, and well-ventilated place away from direct sunlight.[18] Keep containers tightly closed.[18] It is incompatible with strong oxidizing agents, strong bases, and certain metals.[18]
- Spill Management: In case of a spill, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[17] Place the collected material in a suitable container for disposal according to local regulations.[17]

The following diagram outlines the general workflow for the safe handling of **benzyl chloride** in a laboratory setting.

## Safe Handling Workflow for Benzyl Chloride



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Caption: Workflow for the safe handling of **benzyl chloride**.

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